

safe handling and storage protocols for 8-Chloroquinoline-2-carbaldehyde

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Compound of Interest

Compound Name: 8-Chloroquinoline-2-carbaldehyde

Cat. No.: B1270957

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This guide provides essential safety, handling, and storage protocols for **8-Chloroquinoline-2-carbaldehyde**. The information herein is compiled from safety data sheets of structurally similar compounds and should be used as a guide in conjunction with your institution's safety protocols.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **8-Chloroquinoline-2-carbaldehyde**?

A1: Based on data for similar compounds, **8-Chloroquinoline-2-carbaldehyde** is expected to be toxic if swallowed, cause skin irritation, and serious eye irritation.[\[1\]](#)[\[2\]](#) It may also cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects.[\[3\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Always handle **8-Chloroquinoline-2-carbaldehyde** in a well-ventilated area or under a chemical fume hood.[\[3\]](#)[\[4\]](#) Recommended PPE includes:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards).[\[2\]](#)[\[4\]](#)

- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[1][4]
- Respiratory Protection: If dust is generated, use a full-face respirator with a particulate filter. [5]

Q3: How should I properly store **8-Chloroquinoline-2-carbaldehyde**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[2]
[3] It should be stored locked up and protected from light.[3][5]

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures:

- If on skin: Wash off immediately with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[3][6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][6]
- If swallowed: Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[1][6]
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[1][6]

Q5: What materials are incompatible with **8-Chloroquinoline-2-carbaldehyde**?

A5: Avoid contact with strong oxidizing agents and strong bases.[1][4]

Troubleshooting Guide

| Issue | Possible Cause | Solution |
|---|---|---|
| Compound has changed color (e.g., darkened) | Exposure to light or air. | Store the compound in a tightly sealed, opaque container in a cool, dark, and dry place. [3] [5] |
| Difficulty in dissolving the compound | Inappropriate solvent. | Based on similar compounds, try dissolving in DMSO, ethanol, methanol, acetone, or chloroform. [7] Use ultrasonic agitation if necessary. [8] |
| Skin irritation after handling | Inadequate PPE or accidental exposure. | Immediately wash the affected area with soap and water. [6] Review and improve handling procedures and PPE usage. |
| Inconsistent experimental results | Compound degradation due to improper storage. | Ensure the compound is stored according to the recommended conditions. [3] [5] Consider using a freshly opened container. |

Quantitative Data Summary

| Property | Value | Source |
|--|--|---|
| Molecular Formula | C ₁₀ H ₆ CINO | [9] |
| Molecular Weight | 191.62 g/mol | [9] |
| Appearance | White to yellow to green crystalline powder (inferred) | [10] |
| Storage Temperature (Solution in DMSO) | -80°C for 6 months; -20°C for 1 month | [7] [8] |

Experimental Protocols

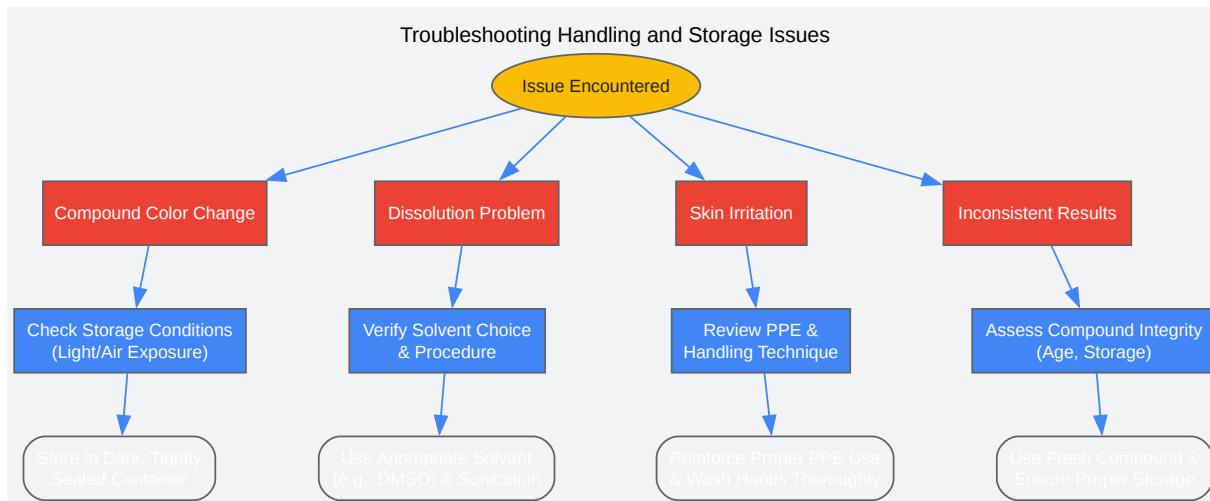
Protocol 1: Safe Handling of **8-Chloroquinoline-2-carbaldehyde** Powder

- Preparation: Work in a designated area, preferably within a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.[3][4]
- Personal Protective Equipment: Don appropriate PPE, including safety goggles, lab coat, and chemical-resistant gloves.
- Weighing: To minimize dust formation, weigh the compound carefully. Use a spatula to transfer the solid. Avoid creating dust clouds.
- Dissolving: If preparing a solution, add the solvent to the weighed solid slowly. If necessary, use a sonicator to aid dissolution.
- Cleanup: Clean any spills immediately. Decontaminate the work surface and all equipment used. Dispose of waste according to institutional and local regulations.[6]
- Post-Handling: Wash hands thoroughly with soap and water after handling the compound.[6]

Protocol 2: Storage of **8-Chloroquinoline-2-carbaldehyde**

- Container: Ensure the compound is in a tightly sealed, properly labeled container. For light-sensitive compounds, an amber or opaque container is recommended.
- Location: Store the container in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents and bases.[1][3][4]
- Security: The storage area should be locked to restrict access to authorized personnel only. [6]
- Inventory: Maintain a log of the compound's usage and storage dates to track its age and potential degradation.

Visualizations



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Caption: Troubleshooting workflow for common issues.

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